

Personal protective equipment for handling Ethyl 2-(oxan-4-ylidene)acetate

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Compound of Interest

Compound Name: **Ethyl 2-(oxan-4-ylidene)acetate**

Cat. No.: **B145176**

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Essential Safety and Handling Guide for Ethyl 2-(oxan-4-ylidene)acetate

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Ethyl 2-(oxan-4-ylidene)acetate** (CAS No. 130312-00-4). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Identifier:

- Name: **Ethyl 2-(oxan-4-ylidene)acetate**
- Synonyms: Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate, Ethyl 2-(tetrahydro-4H-pyran-4-ylidene)acetate[1][2]
- CAS Number: 130312-00-4[1][2]

Hazard Identification and Precautionary Statements

Based on available data, **Ethyl 2-(oxan-4-ylidene)acetate** is classified with the following hazards:

- Signal Word: Warning[1][3]

Hazard Statements:

- H315: Causes skin irritation[1][3]
- H319: Causes serious eye irritation[1][3]
- H335: May cause respiratory irritation[1][3]

Precautionary Statements: The following table summarizes the essential precautionary measures to be taken when handling this compound.[1][3]

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep at rest in a position comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER or doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Operational Plan: Handling and Storage

Adherence to the following step-by-step procedures is mandatory for the safe handling of **Ethyl 2-(oxan-4-ylidene)acetate**.

Engineering Controls and Personal Protective Equipment (PPE)

1. Ventilation:

- Always handle this chemical in a well-ventilated area.[4][5]
- The use of a chemical fume hood is strongly recommended to minimize inhalation of vapors. [6]

2. Personal Protective Equipment (PPE): The following PPE must be worn at all times when handling this compound:

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[4][5]	Protects against splashes and vapors that can cause serious eye irritation.[1][3]
Hand Protection	Chemically resistant gloves (e.g., Butyl rubber).[7]	Prevents skin contact which can cause irritation.[1][3]
Body Protection	A standard laboratory coat.	Protects against accidental skin contact.
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or for spill response.	Prevents respiratory tract irritation from inhalation of vapors.[1][3]

Handling Procedures

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[4][5]

- Dispensing:
 - Ground and bond containers when transferring material to prevent static discharge.[5]
 - Use only non-sparking tools.[5]
- General Handling:
 - Avoid contact with skin, eyes, and clothing.[4]
 - Do not breathe vapors or mist.[6]
 - Wash hands thoroughly after handling.[4][6]
 - Do not eat, drink, or smoke in the handling area.[8]

Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][5]
- Keep away from heat, sparks, and open flames.[5]
- Store locked up.[1][3]

Emergency and Disposal Plan

Accidental Release Measures

- Evacuation: Evacuate non-essential personnel from the spill area.
- Ventilation: Ensure adequate ventilation of the area.
- Containment:
 - Prevent further leakage or spillage if it is safe to do so.[4]
 - Contain the spill using inert absorbent material such as sand, earth, or vermiculite.[4][9]
- Clean-up:

- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[9]
- Decontamination: Clean the spill area thoroughly with soap and water.

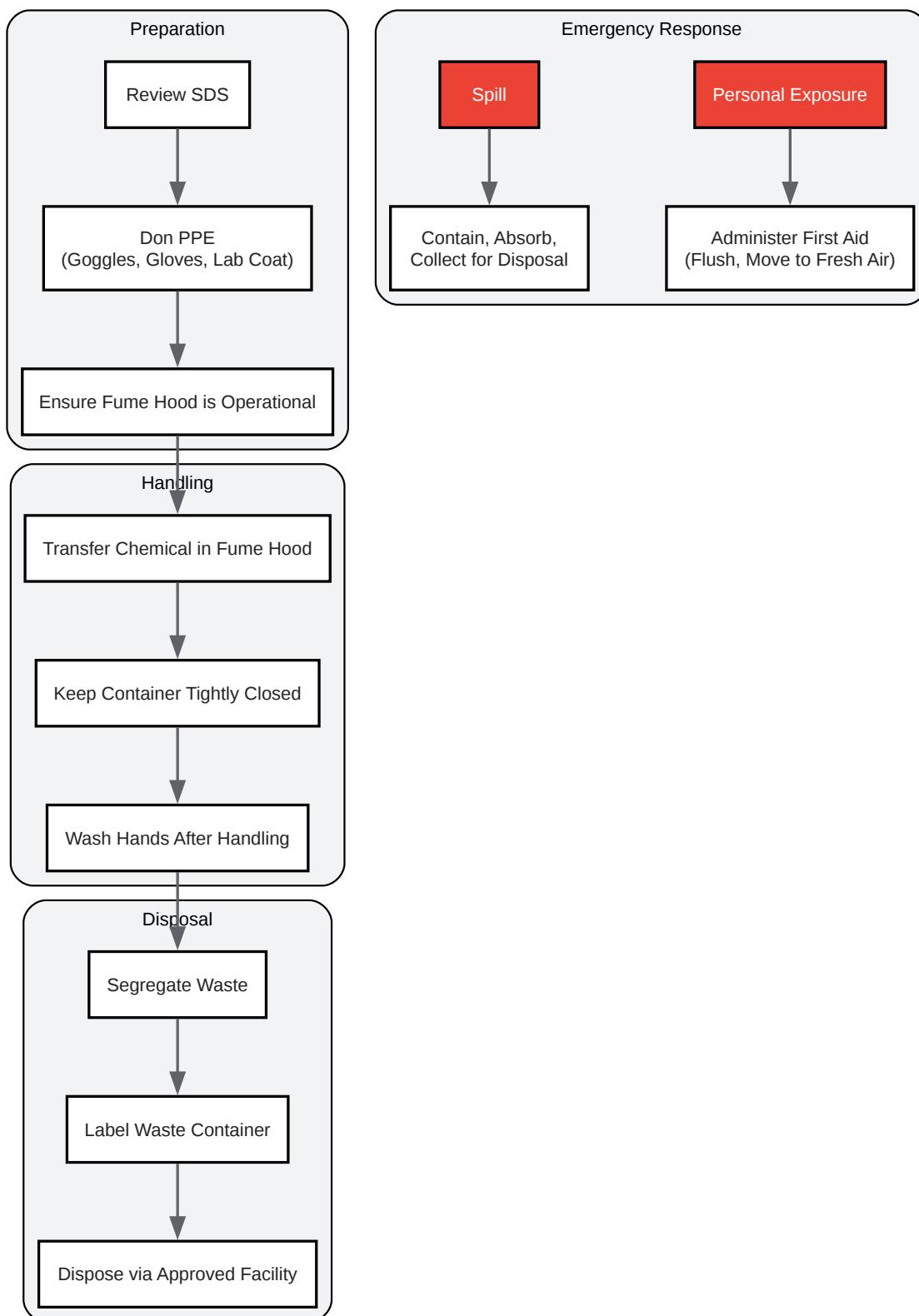
First Aid Measures

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a poison control center or doctor.[4][8]
- If on Skin: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[4][8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[4]
- If Swallowed: Rinse mouth. Call a poison control center or doctor if you feel unwell.[6][8]

Disposal Plan

- Dispose of the chemical and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[4][10]
- The waste should be handled as hazardous and disposed of at an approved waste disposal facility.[4][10]

Workflow Diagrams

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